

(13Z)-Eicosen-10-one CAS number and synonyms

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Compound of Interest

Compound Name: (13Z)-Eicosen-10-one

Cat. No.: B110143

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Technical Guide: (13Z)-Eicosen-10-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

(13Z)-Eicosen-10-one is a long-chain unsaturated ketone that has been identified as a potent sex attractant for the insect species *Carposina coreana*, commonly known as the Korean fruit moth. This technical guide provides a comprehensive overview of the available chemical, physical, and biological information for this compound. Due to its specific biological activity, **(13Z)-Eicosen-10-one** is of significant interest for applications in pest management strategies, particularly for monitoring and controlling populations of *Carposina coreana*.

Chemical Identification and Synonyms

A clear identification of **(13Z)-Eicosen-10-one** is crucial for research and regulatory purposes. The compound is registered under the CAS number 63408-44-6.^{[1][2]} A variety of synonyms are used in literature and chemical databases to refer to this molecule.

Identifier Type	Value
CAS Number	63408-44-6
IUPAC Name	(13Z)-Eicos-13-en-10-one
Synonyms	(Z)-icos-13-en-10-one
13-Eicosen-10-one, (Z)-	
(13Z)-13-Eicosen-10-one	
(Z)-13-Eicosen-10-one	
Peachflure	

Physicochemical Properties

Experimentally determined physicochemical data for **(13Z)-Eicosen-10-one** are limited in publicly accessible literature. The following table summarizes the computed physicochemical properties available from the PubChem database. These values are estimations based on the molecular structure and can serve as a useful reference in the absence of experimental data.

Property	Value	Source
Molecular Formula	C20H38O	PubChem
Molecular Weight	294.5 g/mol	PubChem
XLogP3	7.9	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	16	PubChem
Exact Mass	294.292265 g/mol	PubChem
Monoisotopic Mass	294.292265 g/mol	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem
Heavy Atom Count	21	PubChem
Complexity	242	PubChem

Biological Function

(13Z)-Eicosen-10-one is primarily known for its role as a sex pheromone.^{[3][4][5]} Specifically, it functions as a potent sex attractant for the male *Carposina coreana* (Korean fruit moth). This biological activity is highly specific and is a key mediator in the reproductive behavior of this insect species. The compound is detected by the olfactory receptors of the male moths, triggering a behavioral response that leads them to the source of the pheromone, which is typically a receptive female moth.

Experimental Protocols

Chemical Synthesis

A method for the chemical synthesis of **(13Z)-Eicosen-10-one** was reported by Yoshida and Saito in 1982. Their publication, titled "A NEW SYNTHESIS OF (Z)-13-EICOSEN-10-ONE AND (Z)-12-NONADECEN-9-ONE, THE PHEROMONES OF PEACH FRUIT MOTH," describes a novel synthetic route for this compound. However, the detailed experimental protocol from this

publication is not readily available in the public domain. Researchers interested in the specific reaction steps, reagents, and purification methods should consult the original publication.

Spectroscopic Analysis

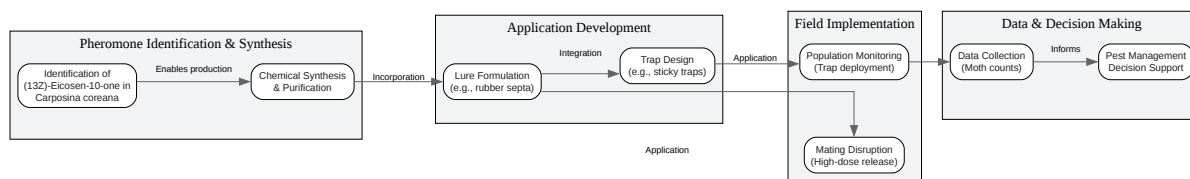
While specific, detailed experimental spectra for **(13Z)-Eicosen-10-one** are not widely published, general principles of ketone spectroscopy can be applied for its characterization.

- **^{13}C NMR Spectroscopy:** The carbonyl carbon of a ketone typically exhibits a chemical shift in the downfield region of the spectrum, generally between 190 and 220 ppm. The sp^2 -hybridized carbons of the $\text{C}=\text{C}$ double bond would be expected to appear in the alkene region (around 100-150 ppm), while the numerous sp^3 -hybridized carbons of the alkyl chains would resonate in the upfield region.
- **^1H NMR Spectroscopy:** Protons on the carbons alpha to the carbonyl group are deshielded and typically resonate in the 2.1-2.6 ppm range. The vinylic protons on the $\text{C}=\text{C}$ double bond would show characteristic shifts and coupling constants depending on the cis geometry.
- **Infrared (IR) Spectroscopy:** A strong absorption band corresponding to the $\text{C}=\text{O}$ stretching vibration is expected in the range of $1700\text{-}1725\text{ cm}^{-1}$ for an aliphatic ketone.
- **Mass Spectrometry:** The mass spectrum would be expected to show a molecular ion peak (M^+) and characteristic fragmentation patterns for long-chain ketones, such as alpha-cleavage at the carbonyl group.

Mandatory Visualizations

Logical Workflow for Pest Management Application

The following diagram illustrates a logical workflow for the utilization of **(13Z)-Eicosen-10-one** in an integrated pest management (IPM) program for *Carposina coreana*.



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Caption: Logical workflow for the use of **(13Z)-Eicosen-10-one** in pest management.

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References

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